

Safe Disposal of 3-Cyano-4,6-dimethyl-2-hydroxypyridine: A Procedural Guide

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Compound of Interest

Compound Name: 3-Cyano-4,6-dimethyl-2-hydroxypyridine

Cat. No.: B183209

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This document provides essential safety and logistical information for the proper disposal of **3-Cyano-4,6-dimethyl-2-hydroxypyridine** (CAS No: 769-28-8). Adherence to these procedures is critical to ensure personnel safety and environmental compliance. The primary disposal method for this compound is through an approved waste disposal facility.

Hazard Identification and Classification

3-Cyano-4,6-dimethyl-2-hydroxypyridine is classified as a hazardous substance. All personnel handling this chemical must be aware of its potential health effects.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.[1][2][3]
Acute Toxicity, Dermal	H312	Harmful in contact with skin.[1][2][3]
Skin Irritation	H315	Causes skin irritation.[1][3]
Eye Irritation	H319	Causes serious eye irritation.[1][3]
Acute Toxicity, Inhalation	H332	Harmful if inhaled.[1][3]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation.[1][3]

Operational Disposal Protocol

The following step-by-step procedure outlines the required actions for the safe disposal of **3-Cyano-4,6-dimethyl-2-hydroxypyridine**.

1. Personal Protective Equipment (PPE) and Safety Measures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[1] Ensure that eyewash stations and safety showers are readily accessible.[4]
- Personal Protective Equipment: Wear appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile rubber).
 - Safety goggles or a face shield.[1]
 - A lab coat or other protective clothing.[1]
 - If dust is present, use a NIOSH-approved respirator.[1]
- General Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.[1]

2. Waste Collection and Storage:

- **Container:** Place waste **3-Cyano-4,6-dimethyl-2-hydroxypyridine** into a designated, properly labeled, and sealed container for chemical waste.^[1] Do not mix with other waste streams unless explicitly instructed to do so by your institution's environmental health and safety (EHS) office.
- **Labeling:** The waste container must be clearly labeled with the chemical name ("**3-Cyano-4,6-dimethyl-2-hydroxypyridine**"), CAS number (769-28-8), and appropriate hazard symbols.
- **Storage:** Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[1] The storage area should be secure and accessible only to authorized personnel.^[1]

3. Disposal Procedure:

- **Regulatory Compliance:** Chemical waste disposal is regulated by federal, state, and local laws.^[1] It is imperative to consult your institution's EHS guidelines and local regulations to ensure full compliance.^[1]
- **Waste Vendor:** Arrange for the collection of the chemical waste by a licensed and approved hazardous waste disposal company. The Safety Data Sheet (SDS) explicitly states to "Dispose of contents/container to an approved waste disposal plant".^{[1][2]}
- **Documentation:** Maintain accurate records of the amount of waste generated and its disposal date.

Emergency Procedures

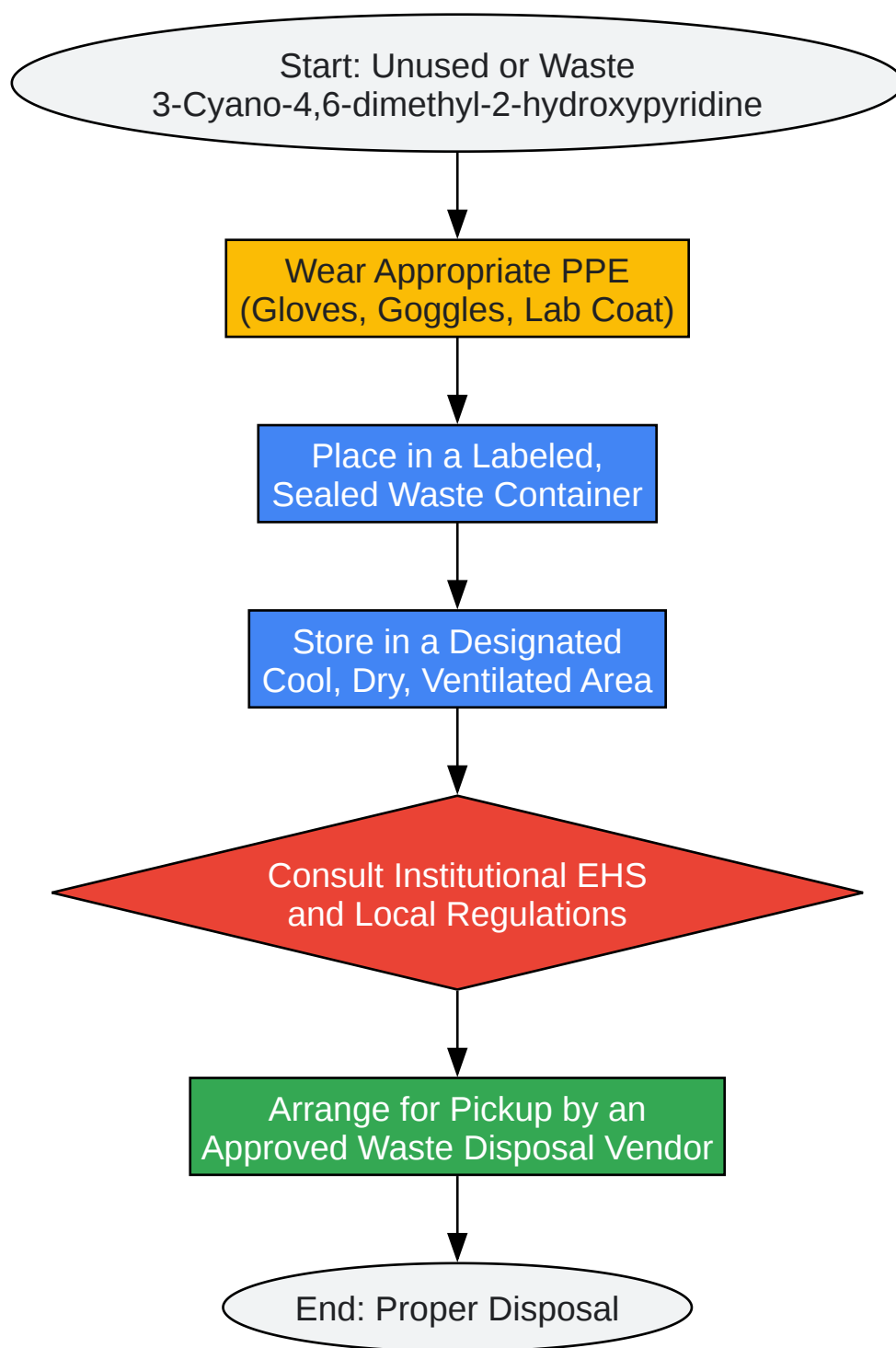
In the event of a spill or exposure, follow these procedures:

- **Spill:**
 - Evacuate the immediate area.
 - Ensure adequate ventilation.^[1]

- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Carefully sweep or scoop the absorbed material into a designated waste container.[\[1\]](#)
- Clean the spill area with soap and water.
- Report the incident to your supervisor and EHS office.
- Exposure:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[1\]](#) Remove contaminated clothing.[\[1\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#)
 - Inhalation: Move the individual to fresh air and keep them at rest in a comfortable breathing position.[\[1\]](#)
 - Ingestion: Rinse the mouth with water.[\[1\]](#) Do NOT induce vomiting.
 - In all cases of exposure, seek immediate medical attention and provide the SDS to the medical personnel.[\[1\]](#)

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **3-Cyano-4,6-dimethyl-2-hydroxypyridine**.



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Caption: Workflow for the safe disposal of **3-Cyano-4,6-dimethyl-2-hydroxypyridine**.

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References

- 1. aksci.com [aksci.com]
- 2. 3-Cyano-2-hydroxy-4,6-dimethylpyridine | 769-28-8 | TCI AMERICA [tcichemicals.com]
- 3. 3-Cyano-4,6-dimethyl-2-hydroxypyridine | C₈H₈N₂O | CID 69856 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
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